

A Comparative Analysis of Synthetic Routes to 5-Amino-3,4-dimethylisoxazole

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Compound of Interest

Compound Name: 5-Amino-3,4-dimethylisoxazole

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A comprehensive comparative study of the primary synthetic routes to **5-Amino-3,4-dimethylisoxazole**, a key intermediate in pharmaceutical synthesis, has been compiled for researchers, scientists, and professionals in drug development. This guide provides an objective analysis of two major synthetic pathways, featuring a detailed examination of experimental data, protocols, and reaction workflows.

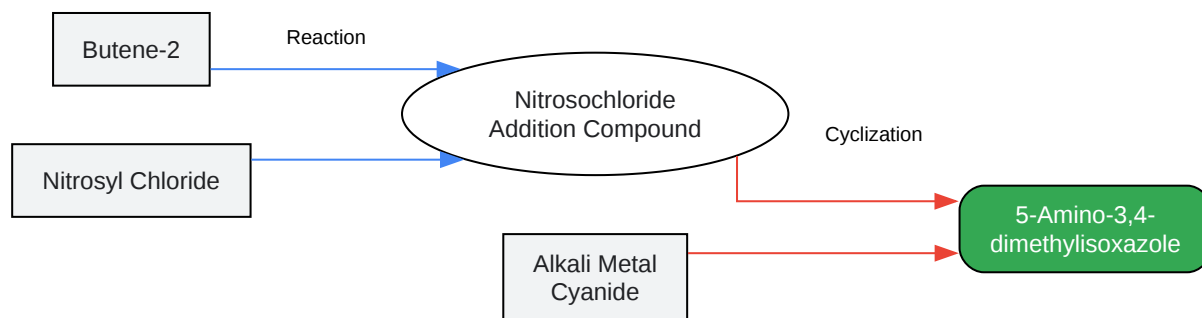
At a Glance: Synthesis Route Comparison

The two principal methods for synthesizing **5-Amino-3,4-dimethylisoxazole** are the reaction of butene-2 with nitrosyl chloride followed by cyclization with an alkali metal cyanide, and a classical approach involving the cyclocondensation of α -acetopropionitrile with a hydroxylamine salt. The former is a more recent development, touted for its use of readily available and cost-effective starting materials.

Parameter	Route 1: From Butene-2 and Nitrosyl Chloride	Route 2: From α -Acetopropionitrile
Starting Materials	Butene-2, Nitrosyl Chloride, Alkali Metal Cyanide	α -Acetopropionitrile, Hydroxylamine Salt
Reported Yield	Up to 77.1% ^[1]	Data not readily available for this specific product
Purity	Recrystallization yields substantially pure product ^[1]	Requires purification
Reaction Conditions	Low-temperature reaction followed by reflux	Neutralization of liberated acid required
Advantages	Utilizes inexpensive and readily available starting materials; can be a one-pot synthesis without isolation of intermediates. ^[1]	A classical and established method for isoxazole ring formation.
Disadvantages	Involves handling of toxic reagents like nitrosyl chloride and cyanides.	Starting material (α -acetopropionitrile) is reported to be costly and not easily available. ^[1]

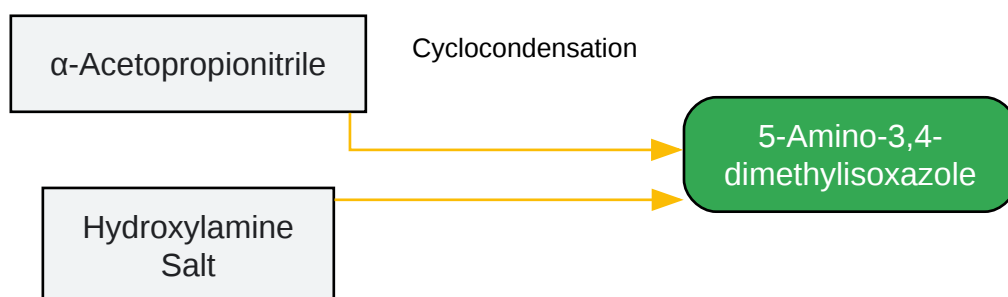
Visualizing the Synthesis Pathways

The following diagrams illustrate the logical flow of the two primary synthetic routes for **5-Amino-3,4-dimethylisoxazole**.



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Caption: Synthesis of **5-Amino-3,4-dimethylisoxazole** from Butene-2.



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References

- 1. US3468900A - Process for preparing isoxazole compounds - Google Patents [patents.google.com]
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